Essential Safety and Handling Guide for the PARP-1 Inhibitor Olaparib

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Compound of Interest

Compound Name:	*Parp-1-IN-32*
Cat. No.:	*B15604391*

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Disclaimer: This document provides essential safety and logistical information for the handling of the PARP-1 inhibitor Olaparib, as a representative compound for "**Parp-1-IN-32**" for which no specific safety data is publicly available. Researchers, scientists, and drug development professionals should always consult the specific Safety Data Sheet (SDS) provided with their product and adhere to their institution's safety protocols.

This guide offers procedural, step-by-step guidance for the safe handling, use, and disposal of Olaparib in a laboratory setting, designed to be a preferred source for laboratory safety and chemical handling information.

Hazard Identification and Classification

Olaparib is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling.

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Hazard Classification	Description
Acute Toxicity, Oral (Category 3)	Toxic if swallowed.[1][2]
Reproductive Toxicity (Category 1B)	May damage fertility or the unborn child.[1][2]
Specific Target Organ Toxicity, Repeated Exposure (Category 1)	Causes damage to the blood through prolonged or repeated exposure (oral).[1][2]
Skin Corrosion/Irritation (Category 2)	Causes skin irritation.[1][3]
Serious Eye Damage/Eye Irritation (Category 2A)	Causes serious eye irritation.[1][3]
Specific Target Organ Toxicity, Single Exposure (Category 3)	May cause respiratory irritation.[1][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling Olaparib to minimize exposure.

PPE Category	Specification
Hand Protection	Wear protective gloves (e.g., nitrile gloves).[3]
Eye/Face Protection	Use safety goggles with side-shields or a face shield.[3]
Skin and Body Protection	Wear impervious clothing, such as a lab coat.[3]
Respiratory Protection	A suitable respirator should be used when handling the powder or if adequate ventilation is not available.[3]

Physical and Chemical Properties

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Property	Value
Molecular Formula	C24H23FN4O3
Molecular Weight	434.46 g/mol
Appearance	Solid[2]
Melting Point	198 °C / 388.4 °F[2]
Solubility	Soluble in DMSO

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling of Olaparib throughout its lifecycle in the laboratory.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the chemical name and hazard warnings.
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[3] The product should be stored locked up.[2][4]

Experimental Protocol: Weighing and Solution Preparation

This protocol outlines the procedure for accurately weighing the solid compound and preparing a stock solution.

Objective: To safely weigh solid Olaparib and prepare a stock solution of a specified concentration.

Materials:

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- Olaparib solid powder
- Appropriate solvent (e.g., DMSO)
- Analytical balance
- Weighing paper or boat
- Spatula
- Volumetric flask
- Appropriate pipettes
- Vortex mixer or sonicator

Procedure:

- Preparation: Don all required PPE (gloves, lab coat, safety goggles). Ensure the work area, such as a chemical fume hood or a ventilated balance enclosure, is clean and prepared.
- Taring the Balance: Place a clean weighing paper or boat on the analytical balance and tare the balance to zero.
- Weighing: Carefully transfer the desired amount of Olaparib powder onto the weighing paper using a clean spatula. Avoid generating dust. Record the exact weight.
- Transfer: Gently transfer the weighed powder into a labeled volumetric flask.
- Dissolving: Add a portion of the solvent to the volumetric flask. Cap and swirl gently or use a vortex mixer or sonicator to dissolve the solid completely.
- Final Volume: Once the solid is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.

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- Storage: Store the stock solution in a clearly labeled, sealed container at the recommended temperature.

Disposal Plan

All waste contaminated with Olaparib must be treated as hazardous waste.

- Segregation: Segregate Olaparib waste from non-hazardous laboratory waste. This includes unused solid compound, empty containers, and contaminated materials (e.g., gloves, pipette tips, weighing paper).
- Solid Waste: Collect solid waste in a dedicated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect liquid waste containing Olaparib in a labeled, leak-proof container.
- Disposal: Dispose of all waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.[2][5] Do not pour down the drain.[3][5]

Emergency Procedures

Immediate and appropriate action is critical in case of an emergency.

Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spread of the spill. For liquid spills, absorb with an inert material (e.g., vermiculite, sand). For solid spills, carefully sweep up the material to avoid creating dust.
- Decontaminate: Clean the spill area with a suitable solvent (e.g., alcohol), followed by soap and water.[3]

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- Collect Waste: Place all contaminated materials into a sealed, labeled hazardous waste container.
- Report: Report the spill to your laboratory supervisor and EHS office.

Exposure Response

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[4][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3][4] Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[3][4] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[2] Rinse the mouth with water.[2][4] Seek immediate medical attention.[2]

Visual Workflow Guides

The following diagrams illustrate the key workflows for handling Olaparib safely.

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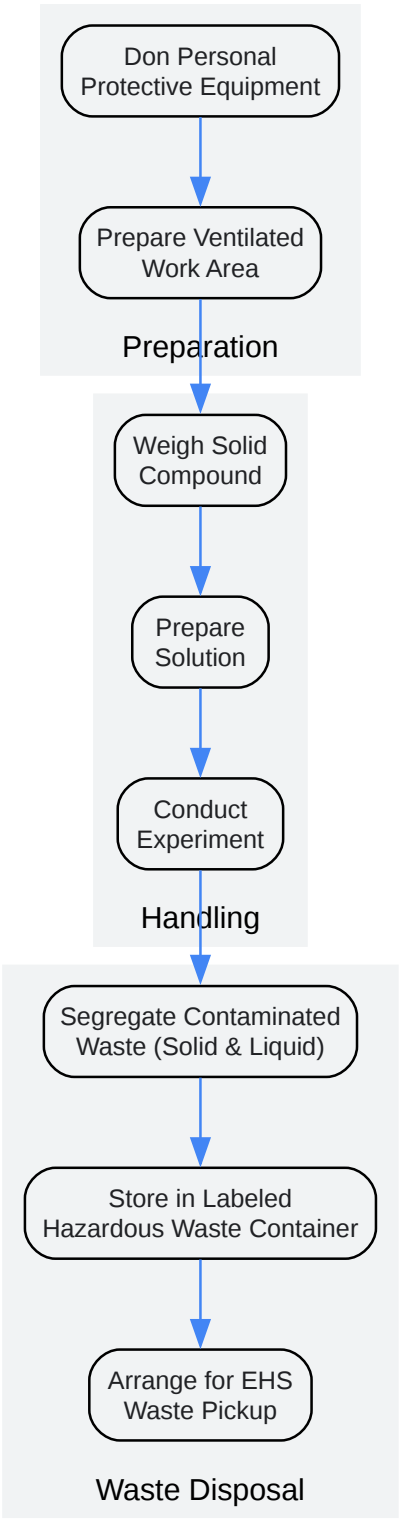


Figure 1: Standard Handling and Disposal Workflow for Olaparib

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Caption: Figure 1: Standard Handling and Disposal Workflow for Olaparib

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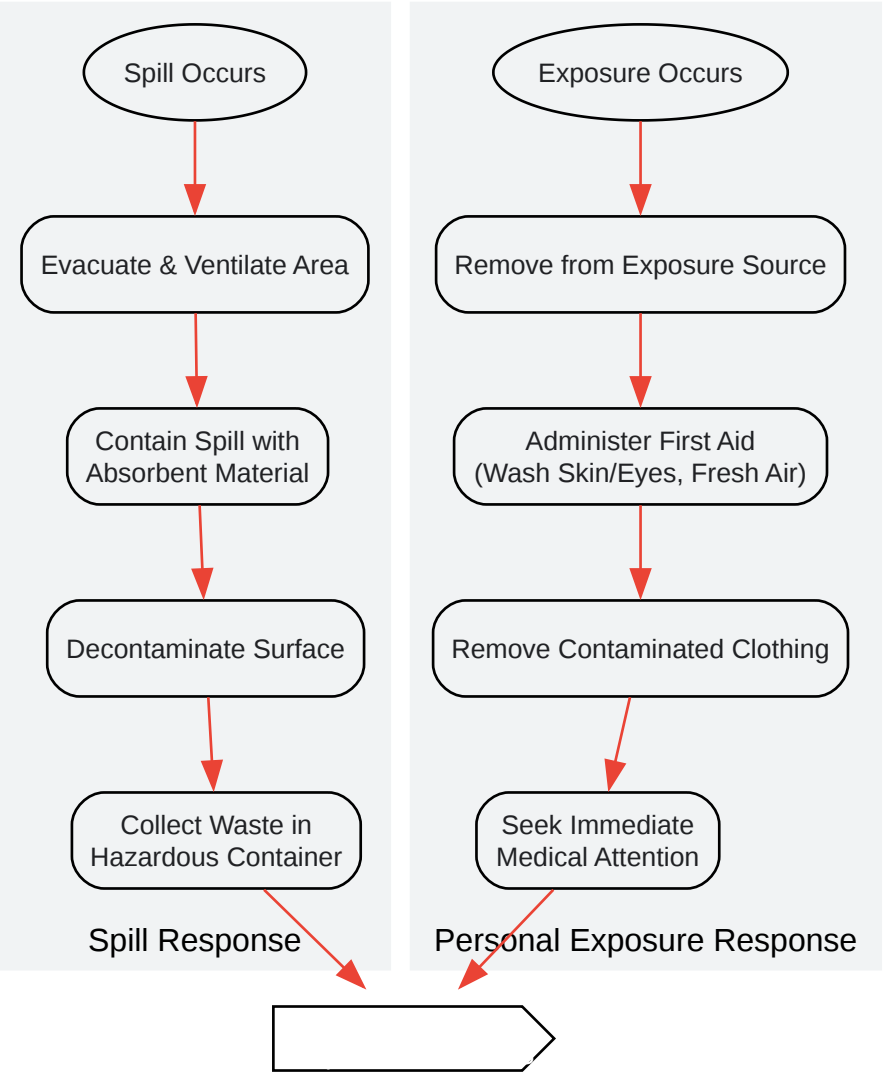


Figure 2: Emergency Response Procedures for Olaparib

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Caption: Figure 2: Emergency Response Procedures for Olaparib

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